

Downstream Signaling Effects of TGX-115: A Technical Guide

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Compound of Interest

Compound Name: TGX-115

Cat. No.: B1682240

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Abstract

TGX-115 is a selective inhibitor of the p110 β and p110 δ isoforms of phosphoinositide 3-kinase (PI3K). Its primary mechanism of action involves the direct inhibition of these class IA PI3K enzymes, leading to a significant reduction in the production of the second messenger phosphatidylinositol (3,4,5)-trisphosphate (PIP3). This, in turn, modulates the activity of a cascade of downstream signaling proteins, most notably the serine/threonine kinase Akt (also known as protein kinase B). By attenuating the PI3K/Akt signaling pathway, **TGX-115** impacts a range of cellular processes, including cell growth, proliferation, survival, and metabolism. This technical guide provides an in-depth overview of the core downstream signaling effects of **TGX-115**, presenting quantitative data, detailed experimental protocols, and visual representations of the affected pathways.

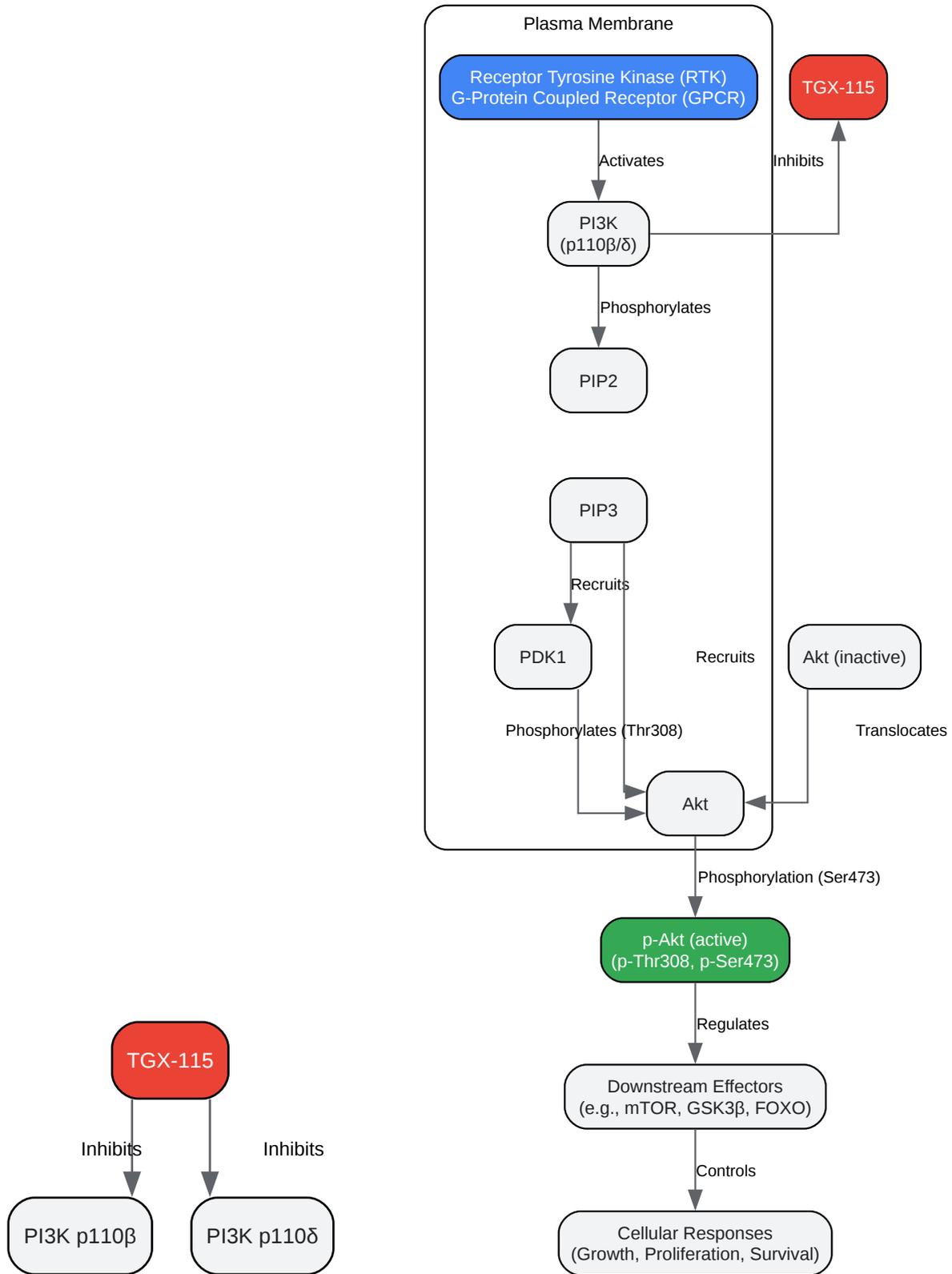
Mechanism of Action: Inhibition of PI3K p110 β and p110 δ

TGX-115 exerts its biological effects through the selective inhibition of the p110 β and p110 δ catalytic subunits of PI3K. While specific IC₅₀ values for **TGX-115** are not consistently reported in the literature, data for the structurally similar compound, TG100-115, provides insight into the isoform selectivity.

PI3K Isoform	TG100-115 IC50 (nM)
p110 α	1300[1][2]
p110 β	1200[1][2]
p110 γ	83[1][2]
p110 δ	235[1][2]

Note: The IC50 values presented are for TG100-115 and serve as an indicator of the likely selectivity profile of **TGX-115**.

The inhibition of p110 β and p110 δ by **TGX-115** is a critical event that initiates a cascade of downstream signaling changes.



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References

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- 2. axonmedchem.com [axonmedchem.com]
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